

A Comprehensive Technical Guide to 3-Bromobenzaldehyde

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Compound of Interest

Compound Name: 3-Bromobenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-Bromobenzaldehyde**, a key intermediate in organic synthesis. It covers its chemical identity, physical and chemical properties, and detailed experimental protocols for its preparation.

Chemical Identity and Synonyms

The compound with the systematic IUPAC name **3-bromobenzaldehyde** is a substituted aromatic aldehyde.^{[1][2]} It is widely recognized by a variety of synonyms in commercial and academic literature. Understanding these alternative names is crucial for comprehensive literature searches and material sourcing.

Table 1: Nomenclature and Identifiers

Identifier Type	Value
IUPAC Name	3-bromobenzaldehyde[1]
CAS Number	3132-99-8[3][4][5]
EC Number	221-526-9[2][4][5]
PubChem CID	76583[1][2]
Molecular Formula	C ₇ H ₅ BrO[3][5][6]
Molecular Weight	185.02 g/mol [1][3][4]
InChI Key	SUISZCALMBHJQX-UHFFFAOYSA-N[4]
SMILES	<chem>C1=CC(=CC(=C1)Br)C=O</chem> [1]

A comprehensive list of synonyms includes:

- m-Bromobenzaldehyde[1][7]
- Benzaldehyde, 3-bromo-[1][7]
- m-Formylphenyl bromide[8]
- 3-Formyl-1-bromobenzene[8]
- 3-Formylbromobenzene[8]
- meta-Bromobenzaldehyde[1]

Physicochemical Properties

3-Bromobenzaldehyde is a colorless to light yellow liquid or crystalline solid with a characteristic aromatic odor.[2][9] Its physical and chemical properties are summarized in the table below, providing essential data for its handling, storage, and use in experimental setups.

Table 2: Physicochemical Data of **3-Bromobenzaldehyde**

Property	Value
Appearance	Colorless to light yellow liquid or crystalline solid[2][9]
Melting Point	18-21 °C (lit.)[2][4][6]
Boiling Point	233-236 °C (lit.)[2][4][6]
Density	1.587 g/mL at 25 °C (lit.)[2][4][6]
Refractive Index (n _{20/D})	1.593 (lit.)[4][6]
Flash Point	96 °C (204.8 °F) - closed cup[6][8]
Solubility	Insoluble in water; soluble in organic solvents like chloroform and methanol.[6][9]
Stability	Sensitive to air, light, and moisture.[10]

Experimental Protocols: Synthesis of 3-Bromobenzaldehyde

The primary route for the synthesis of **3-Bromobenzaldehyde** is through the electrophilic bromination of benzaldehyde. The meta-directing effect of the aldehyde group favors the formation of the 3-bromo isomer. Below are detailed experimental protocols adapted from literature.

Protocol 1: Bromination of Benzaldehyde using Bromine Chloride

This method involves the reaction of benzaldehyde with bromine chloride in the presence of aluminum chloride as a Lewis acid catalyst.[11]

Materials:

- Benzaldehyde
- Aluminum chloride (AlCl₃)

- Bromine (Br_2)
- Chlorine (Cl_2)
- 1,2-Dichloroethane
- Acetone
- Solid carbon dioxide (dry ice)
- Anhydrous magnesium sulfate (MgSO_4)
- Water

Equipment:

- 500 mL water-cooled glass vessel with a reflux condenser
- Propeller stirrer
- Dropping funnel
- Nitrogen inlet and outlet

Procedure:

- Preparation of the Benzaldehyde- AlCl_3 Complex: In a 500 mL water-cooled glass vessel, add 200 mL of 1,2-dichloroethane and 1.3 moles of aluminum chloride.[\[12\]](#) While stirring, slowly add 1 mole of benzaldehyde from a dropping funnel. The benzaldehyde will form a complex with the aluminum chloride.[\[11\]](#)[\[12\]](#)
- Preparation of Bromine Chloride Solution: In a separate vessel cooled with an acetone/dry ice bath, add 0.5 moles of bromine to 20 mL of 1,2-dichloroethane.[\[11\]](#)[\[12\]](#) To this mixture, add 0.5 moles of chlorine.[\[11\]](#)[\[12\]](#) Dilute the resulting solution with 1,2-dichloroethane to a total volume of 100 mL.[\[11\]](#)[\[12\]](#)
- Reaction: Add the prepared bromine chloride solution to the benzaldehyde- AlCl_3 complex mixture through the dropping funnel over a period of 2 hours and 20 minutes, maintaining the

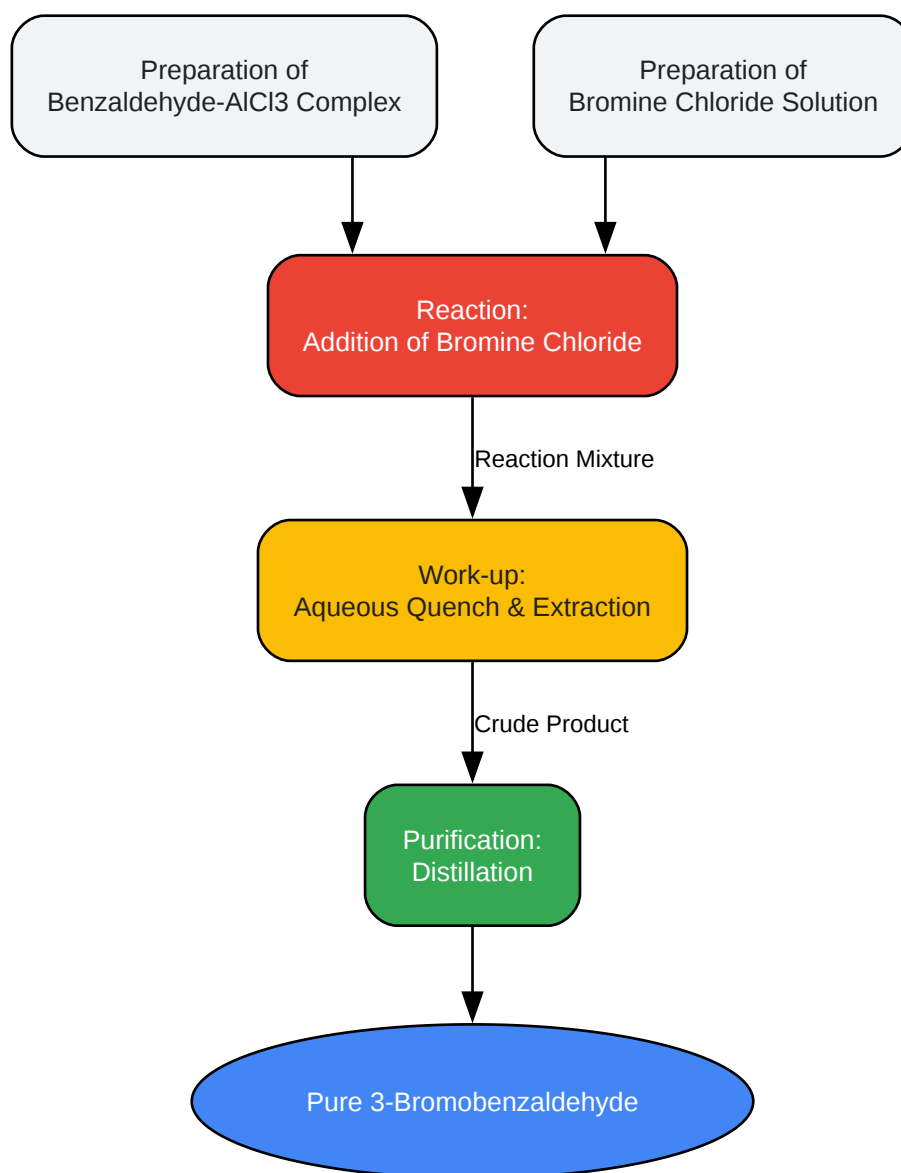
reaction temperature between 23-25 °C.[11][12] Continue stirring for an additional hour.[11][12] Hydrogen chloride gas will evolve and can be observed escaping from the reflux condenser.[11][12]

- Work-up: Quench the reaction by carefully adding water to dissolve the precipitated aluminum hydroxide.[12] The mixture will separate into an aqueous and an organic layer. Separate the organic layer, wash it with 100 mL of water, and dry it over anhydrous magnesium sulfate.[12]
- Purification: Remove the solvent by distillation. The residue, containing **3-Bromobenzaldehyde**, can be further purified by vacuum distillation, boiling at 80 °C under a pressure of 1.5 Torr.[12]

Expected Outcome: This procedure yields **3-bromobenzaldehyde** with high selectivity.[11][12]

Logical Workflow for Synthesis

The following diagram illustrates the key steps and logical flow of the synthesis protocol described above.



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Caption: Synthesis workflow for **3-Bromobenzaldehyde**.

Applications in Research and Development

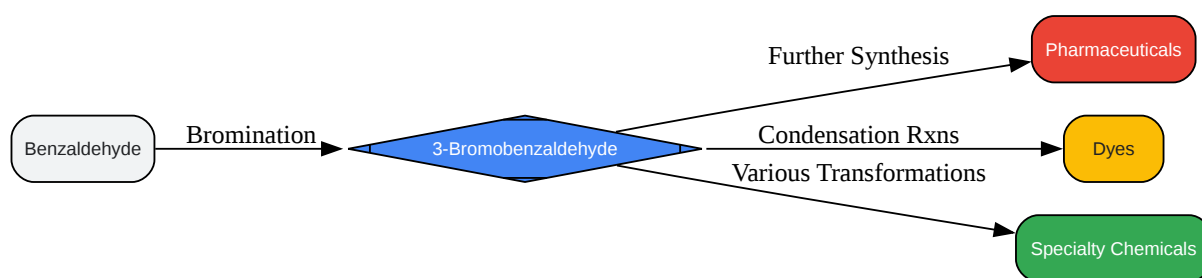
3-Bromobenzaldehyde is a versatile building block in organic synthesis, primarily utilized as a chemical intermediate. Its applications are prominent in the following areas:

- **Pharmaceutical Synthesis:** It serves as a precursor for the synthesis of more complex pharmaceutical compounds and active pharmaceutical ingredients (APIs).^{[6][13]} It has been

used in the development of compounds with potential antibacterial activity against *Mycobacterium tuberculosis*.^[6]

- Dye Manufacturing: The aromatic aldehyde structure is instrumental in the production of various dyes.^[9]
- Specialty Chemicals: It is a key starting material for a range of specialty chemicals.^[9]

The reactivity of the aldehyde and the bromo-substituent allows for a wide array of chemical transformations, making it a valuable tool for medicinal chemists and materials scientists. The following diagram illustrates the logical relationship of **3-Bromobenzaldehyde** as a key intermediate.



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Caption: Role as a chemical intermediate.

Safety and Handling

3-Bromobenzaldehyde is classified as an irritant and is harmful if swallowed.^{[5][14]} It can cause skin, eye, and respiratory irritation.^{[5][10]}

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).^[8]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P264 (Wash thoroughly after handling), P301+P312 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of water),

P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[5][8]

Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical.[10] Work should be conducted in a well-ventilated area or a fume hood.[10] Store in a cool, dry, and dark place in a tightly sealed container, as it is sensitive to air, light, and moisture.[6][10]

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